

Pefachrome FXa amidolytic activity 405 nm

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Compound Focus: Pefachrome(R) fxa*

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Introduction to Pefachrome FXa

Pefachrome is a trademark for a series of synthetic chromogenic substrates used to measure the activity of serine proteinases. These substrates are designed to release a colored compound (para-nitroaniline, pNA) when cleaved by a specific enzyme, allowing for quick and accurate kinetic monitoring of enzymatic activity at 405 nm [1]. The Pefachrome substrate for Factor Xa (FXa) is a key tool in coagulation research, enabling the study of FXa activity in various contexts, from in-process controls to the evaluation of novel anticoagulants [1] [2].

A primary application of the Pefachrome FXa assay is the **evaluation of anticoagulant activity**. It is extensively used in anti-FXa assays to measure the potency of heparin-based drugs and other FXa inhibitors by quantifying the residual FXa activity in the presence of these compounds [2]. Furthermore, it plays a critical role in **characterizing engineered FXa variants** designed to bypass the effects of direct oral anticoagulants (DOACs) like apixaban, helping to determine the IC₅₀ values of these inhibitors for novel proteins [3]. The assay also contributes to **global coagulation profiling** through its use in plasma-based thrombin generation assays, providing a more comprehensive view of the coagulation cascade [2].

Quantitative Data from Literature

The table below summarizes key quantitative findings from recent studies that utilized Pefachrome FXa in their methodologies.

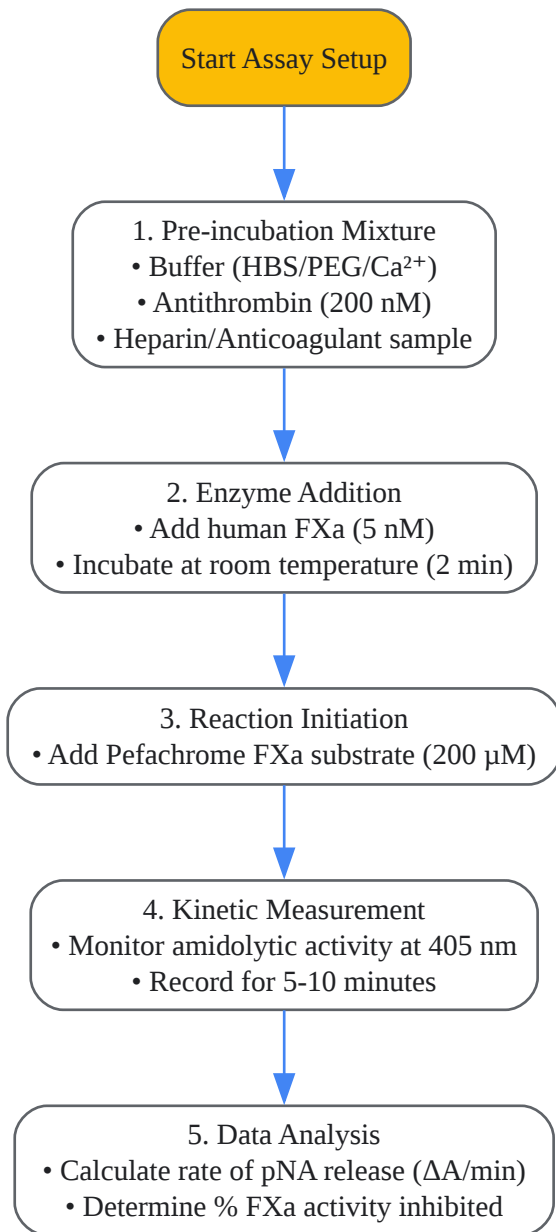
Table 1: Experimental Data from Pefachrome FXa Applications

Study Context	Key Measured Outcome	Reported Values & Experimental Conditions
Synthetic Heparin (S12-mer) Evaluation [2] Anti-FXa activity & thrombin generation • FXa Concentration: 5 nM • Substrate Concentration: 200 μ M (Pefachrome FXa) • AT Concentration: 200 nM • 50% Thrombin Inhibition: \sim 325 nM for S12-mer and Enoxaparin Engineered FXa Variants (RDR2_2 & HI_8) [3] Apixaban inhibition (IC_{50}) • Wild-type FXa IC_{50}: \sim Low nM range (baseline) • RDR2_2 IC_{50}: $>$ 350-fold increase vs. wild-type • HI_8 IC_{50}: \sim 70-fold increase vs. wild-type Natural Compound 3-DSC [4] In vitro coagulation assays • aPTT & PT Prolongation: Significant extension at 5 μ M and higher. • Thrombin & FXa Suppression: Demonstrated dose-dependent inhibition.		

Generalized Experimental Workflow

While a complete vendor-specific protocol was not available in the search results, the methodologies from the cited publications can be consolidated into a representative workflow for an anti-FXa assay.

Diagram: Anti-FXa Activity Assay Workflow



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Detailed Protocol Steps

- **Reagent Preparation:**

- Prepare a HEPES-buffered saline (HBS) solution, often supplemented with 0.1% Polyethylene Glycol (PEG 8000) and 2 mM CaCl₂ (HBS/PEG/Ca²⁺) to maintain ionic strength and stabilize the reaction [2].

- Dilute human FXa, antithrombin (AT), and the Pefachrome FXa substrate to their working concentrations in the assay buffer.
- **Assay Execution:**
 - In a 96-well microplate, mix the assay buffer with a fixed concentration of AT (e.g., 200 nM) and the heparin or anticoagulant sample to be tested. The volume is typically 80 μ L [2].
 - Add human FXa (e.g., 5 nM) to the mixture and incubate at room temperature for a defined period (e.g., 2 minutes) to allow the AT-heparin complex to inhibit the FXa [2].
 - Initiate the enzymatic reaction by adding the Pefachrome FXa substrate to a final concentration of 200 μ M [2].
- **Data Acquisition and Analysis:**
 - Immediately after adding the substrate, transfer the plate to a microplate reader and monitor the increase in absorbance at 405 nm kinetically for 5-10 minutes.
 - Calculate the rate of substrate cleavage (Δ Absorbance/minute) for each sample.
 - The percentage of FXa inhibition can be calculated by comparing the reaction rate in the presence of an inhibitor to the rate in a control well without an inhibitor (100% activity).

Critical Considerations for the Assay

- **Specificity and Interference:** The Pefachrome FXa substrate is designed to be specific for FXa, but verify that other components in complex samples (like plasma) do not cause non-specific hydrolysis.
- **Linearity and Range:** The assay is typically linear with time during the initial phase of the reaction. Ensure that the absorbance values remain within the linear range of your detector (usually below 2.0 OD).
- **Quality Control:** Include appropriate controls in every run, such as a blank (all reagents except FXa), a positive control (FXa without inhibitor), and a calibration standard if performing absolute activity calculations.
- **Reagent Stability:** Follow manufacturer guidelines for reconstituting and storing the Pefachrome substrate and other biological reagents to maintain assay consistency.

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